A Comparative Guide to Experimental Data and DFT Models for Na_3Sb

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Compound of Interest

Compound Name:	*Sodium antimonide*
CAS No.:	*12058-86-5*
Cat. No.:	*B076092*

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This guide provides a detailed comparison of experimentally determined and Density Functional Theory (DFT) calculated properties of **Sodium Antimonide** (Na_3Sb). It is intended for researchers and scientists in materials science and condensed matter physics, offering a clear cross-validation of theoretical models with experimental findings.

Data Presentation

The following tables summarize the quantitative data for the structural, electronic, and thermodynamic properties of Na_3Sb, comparing experimental values with those obtained from DFT calculations.

Table 1: Structural Properties of Hexagonal Na_3Sb

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Parameter	Experimental Value	DFT Calculated Value
Crystal Structure	Hexagonal[1][2]	Hexagonal[1][2]
Space Group	$P6_3/mmc$ (No. 194)[1][2]	$P6_3/mmc$ (No. 194)[1][2]
Lattice Parameter 'a'	6.14151(3) Å[3]	5.32 Å[1]
Lattice Parameter 'c'	11.40134(8) Å[3]	9.47 Å[1]

Table 2: Electronic and Thermodynamic Properties of Na_3Sb

Parameter	Experimental Value/Range	DFT Calculated Value
Band Gap	0.8 - 1.1 eV[4]	0.39 eV[1]
Formation Energy	Not available in search results	-0.570 eV/atom[1]

Methodologies

Experimental Protocols

Synthesis: Experimental synthesis of Na_3Sb is typically achieved through solid-state reaction or mechanochemical methods. In a common solid-state reaction, stoichiometric amounts of sodium (Na) and antimony (Sb) are sealed in an evacuated quartz tube, often with a protective atmosphere, and heated to high temperatures to facilitate the reaction.

Another method involves ball milling of the precursor materials. For instance, Na_2S, Sb, and S can be mixed in a specific ratio and ball-milled for an extended period to produce Na_3SbS_4, a related compound.[5] The synthesis of Na_3Sb itself can be inferred to follow similar mechanochemical principles, where mechanical energy induces the chemical reaction between the elemental precursors.

Characterization: The structural properties of the synthesized Na_3Sb are primarily determined using X-ray Diffraction (XRD). The diffraction pattern is then analyzed, often using Rietveld refinement, to determine the crystal structure, space group, and lattice parameters.[3]

The electronic properties, such as the band gap, can be investigated using techniques like optical absorption spectroscopy. The onset of photon absorption corresponds to the material's

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band gap.[6] However, for Na_3Sb, temperature-dependent conductivity data, another method to determine the band gap, has been noted as unavailable in some literature.[6]

DFT Computational Protocols

Software and Methods: A variety of software packages are employed for DFT calculations, including the Vienna Ab initio Simulation Package (VASP), CRYSTAL, and Gaussian.[7][8] The calculations are generally based on solving the Kohn-Sham equations. Common methods include the use of plane-wave basis sets with pseudopotentials or localized basis sets like Gaussian-type orbitals.

Functionals and Basis Sets: The choice of the exchange-correlation functional is crucial for the accuracy of the results. The Generalized Gradient Approximation (GGA), often with the Perdew-Burke-Ernzerhof (PBE) functional, is widely used.[7] For more accurate band gap calculations, hybrid functionals like B3LYP or meta-GGA functionals are sometimes employed.[8][9] The basis sets used in calculations with localized orbitals are typically of triple-zeta valence with polarization quality (TZVP) or higher.

Calculation Parameters: To ensure accuracy, calculations are performed with a defined kinetic energy cutoff for the plane-wave basis set and a specific k-point mesh for sampling the Brillouin zone. Geometric optimization is performed to relax the atomic positions and lattice parameters until the forces on the atoms and the stress on the unit cell are minimized.[7]

Visualization of Cross-Validation Workflow

The following diagram illustrates the logical workflow for the cross-validation of experimental data with DFT models for Na_3Sb.

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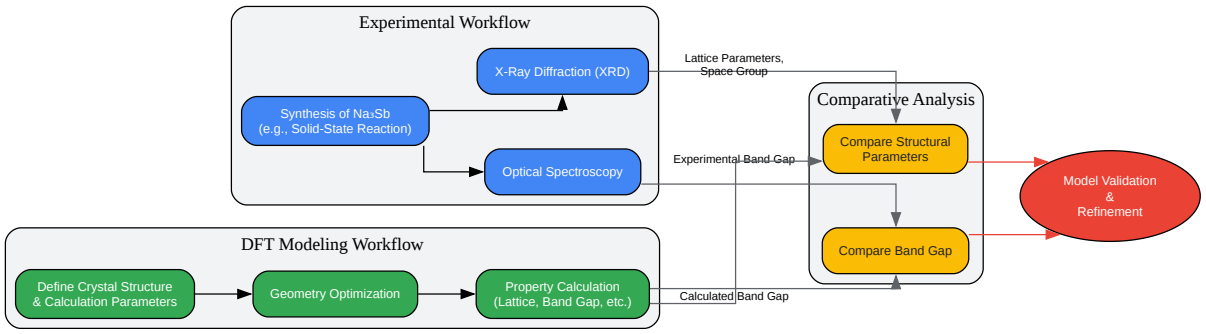

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Caption: Cross-validation workflow for Na_3Sb.

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